

Analytical methods for 2-Thiomorpholinol characterization

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Compound of Interest

Compound Name: 2-Thiomorpholinol

CAS No.: 2097678-00-5

Cat. No.: B1422671

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An Application Guide to the Analytical Characterization of **2-Thiomorpholinol**

Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **2-Thiomorpholinol** (CAS No: 2097678-00-5), a heterocyclic compound of interest in pharmaceutical research and development.[1][2] Due to its structural features, a multi-faceted analytical approach is essential to confirm its identity, purity, and stability. This document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis techniques, designed for researchers, scientists, and quality control professionals. The methodologies are presented with an emphasis on the scientific rationale behind experimental choices to ensure robust and reliable results.

Introduction: The Need for Rigorous Characterization

2-Thiomorpholinol (C₄H₉NOS, Mol. Weight: 119.19 g/mol) is a saturated heterocyclic moiety containing both secondary amine and secondary alcohol functionalities.[3] Its unique structure

makes it a valuable building block in the synthesis of more complex molecules, particularly in drug discovery. The presence of reactive functional groups and stereocenters necessitates a rigorous analytical strategy to ensure the material's quality and consistency, which are critical for reproducible downstream applications.

This guide details an integrated analytical workflow for the comprehensive characterization of **2-Thiomorpholinol**, ensuring that its identity, purity profile, and solid-state properties are well-understood.

Chromatographic Purity and Impurity Profiling

Chromatographic techniques are the cornerstone for assessing the purity of **2-Thiomorpholinol** and quantifying any related impurities, including starting materials, by-products, or degradation products.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is the primary method for determining the purity of **2-Thiomorpholinol** and other non-volatile impurities. The polarity of the molecule allows for good retention and separation on a C18 stationary phase.

Causality Behind Experimental Choices:

- **Column:** A C18 column is selected for its versatility and effectiveness in retaining moderately polar to non-polar compounds.
- **Mobile Phase:** A gradient elution using water and acetonitrile allows for the separation of compounds with a range of polarities. The addition of a modifier like formic acid improves peak shape by suppressing the ionization of the amine functional group.
- **Detection:** Due to the lack of a strong chromophore, UV detection at a low wavelength (e.g., 210 nm) is employed to detect the analyte.^[4]

Experimental Protocol: RP-HPLC Method for Purity Assessment

- **Instrumentation:** Standard HPLC system with a UV detector.

- Sample Preparation: Accurately weigh and dissolve the **2-Thiomorpholinol** sample in the mobile phase (50:50 Water:Acetonitrile) to a final concentration of 1 mg/mL.
- Chromatographic Conditions:
 - Inject 10 μ L of the prepared sample.
 - Run the analysis according to the parameters in Table 1.
- Data Analysis: Determine the area percent of the main peak relative to all other peaks to calculate purity. Use a qualified **2-Thiomorpholinol** reference standard for peak identification and quantification.[5]

Table 1: HPLC Method Parameters

Parameter	Value
Column	C18 reversed-phase, 150 x 4.6 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Column Temp.	30 $^{\circ}$ C
Gradient Program	5% B for 2 min, ramp to 95% B over 15 min, hold for 3 min, return to 5% B and equilibrate for 5 min

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is ideal for identifying volatile and semi-volatile impurities. Due to the polarity and low volatility of **2-Thiomorpholinol**, a derivatization step is necessary to enhance its thermal stability and chromatographic performance.[6][7]

Causality Behind Experimental Choices:

- **Derivatization:** Silylation (e.g., with BSTFA) is a common technique that replaces the active hydrogens on the amine and hydroxyl groups with trimethylsilyl (TMS) groups. This reduces polarity and increases volatility, making the analyte suitable for GC analysis.
- **Column Selection:** A low-polarity column like a DB-5ms is chosen for its general-purpose utility in separating a wide range of derivatized compounds.[4]
- **MS Detection:** Mass spectrometry provides definitive identification of impurities based on their mass-to-charge ratio (m/z) and fragmentation patterns.[8]

Experimental Protocol: GC-MS with Derivatization

- **Sample Preparation & Derivatization:**
 - Accurately weigh ~1 mg of **2-Thiomorpholinol** into a GC vial.
 - Add 500 μ L of a suitable solvent (e.g., Dichloromethane).
 - Add 100 μ L of a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA).
 - Cap the vial and heat at 60 °C for 30 minutes.
 - Cool to room temperature before injection.
- **GC-MS Conditions:**
 - Inject 1 μ L of the derivatized sample.
 - Run the analysis according to the parameters in Table 2.
- **Data Analysis:** Identify peaks by comparing their mass spectra to a reference library (e.g., NIST).

Table 2: GC-MS Method Parameters

Parameter	Value
GC Column	DB-5ms (or equivalent), 30 m x 0.25 mm, 0.25 μ m film
Carrier Gas	Helium, constant flow at 1.0 mL/min
Injector Temp.	250 °C
Oven Program	Initial 70 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min)
MS Ionization	Electron Ionization (EI), 70 eV
Mass Range	m/z 40-500
Transfer Line Temp.	280 °C

Structural Elucidation and Verification

Spectroscopic methods are indispensable for confirming the chemical structure of **2-Thiomorpholinol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides unambiguous structural information by probing the chemical environment of ^1H and ^{13}C nuclei.^[9]

Expected Spectral Features:

- ^1H NMR: The spectrum is expected to show distinct signals for the protons on the thiomorpholine ring. Protons adjacent to the heteroatoms (S, O, N) will be shifted downfield. The -OH and -NH protons will appear as broad singlets, and their chemical shifts can be concentration and solvent-dependent. Spin-spin coupling will result in complex multiplet patterns for the methylene protons.^{[10][11]}
- ^{13}C NMR: The spectrum should display four distinct signals corresponding to the four carbon atoms in the molecule, with their chemical shifts influenced by the neighboring heteroatoms.^[12]

Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **2-Thiomorpholinol** in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube.
- Acquisition:
 - Acquire a ¹H NMR spectrum.
 - Acquire a ¹³C NMR spectrum.
 - Consider 2D NMR experiments (e.g., COSY, HSQC) if further structural confirmation is needed.
- Analysis: Integrate the proton signals and analyze the chemical shifts and coupling constants to confirm the structure. Compare the spectra with a certified reference standard if available.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and non-destructive technique used to identify the functional groups present in the molecule.^[13]

Expected Absorption Bands:

- O-H Stretch: A broad band around 3400-3200 cm⁻¹ due to the hydroxyl group.
- N-H Stretch: A moderate band around 3350-3250 cm⁻¹ from the secondary amine.
- C-H Stretch: Sharp peaks in the 3000-2850 cm⁻¹ region.
- C-O Stretch: A strong band in the 1150-1050 cm⁻¹ region.
- C-S Stretch: Weaker bands in the 800-600 cm⁻¹ region.

Protocol: FTIR Analysis

- Instrumentation: FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

- Sample Preparation: Place a small amount of the solid **2-Thiomorpholinol** sample directly onto the ATR crystal.
- Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1} .
- Analysis: Identify the characteristic absorption bands and compare them to a reference spectrum.

Thermal and Solid-State Properties

Thermal analysis techniques are crucial for characterizing the physicochemical properties of the solid form of **2-Thiomorpholinol**, such as melting point, thermal stability, and polymorphism.^[14]

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. It is used to determine the melting point and purity of a crystalline solid.^{[15][16]}

Protocol: DSC Analysis

- Sample Preparation: Accurately weigh 2-5 mg of **2-Thiomorpholinol** into an aluminum DSC pan and seal it.
- Acquisition:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample at a constant rate (e.g., 10 $^{\circ}\text{C}/\text{min}$) under a nitrogen purge.
- Analysis: The melting point is determined from the onset or peak of the endothermic melting event. The sharpness of the peak can provide a qualitative indication of purity.

Thermogravimetric Analysis (TGA)

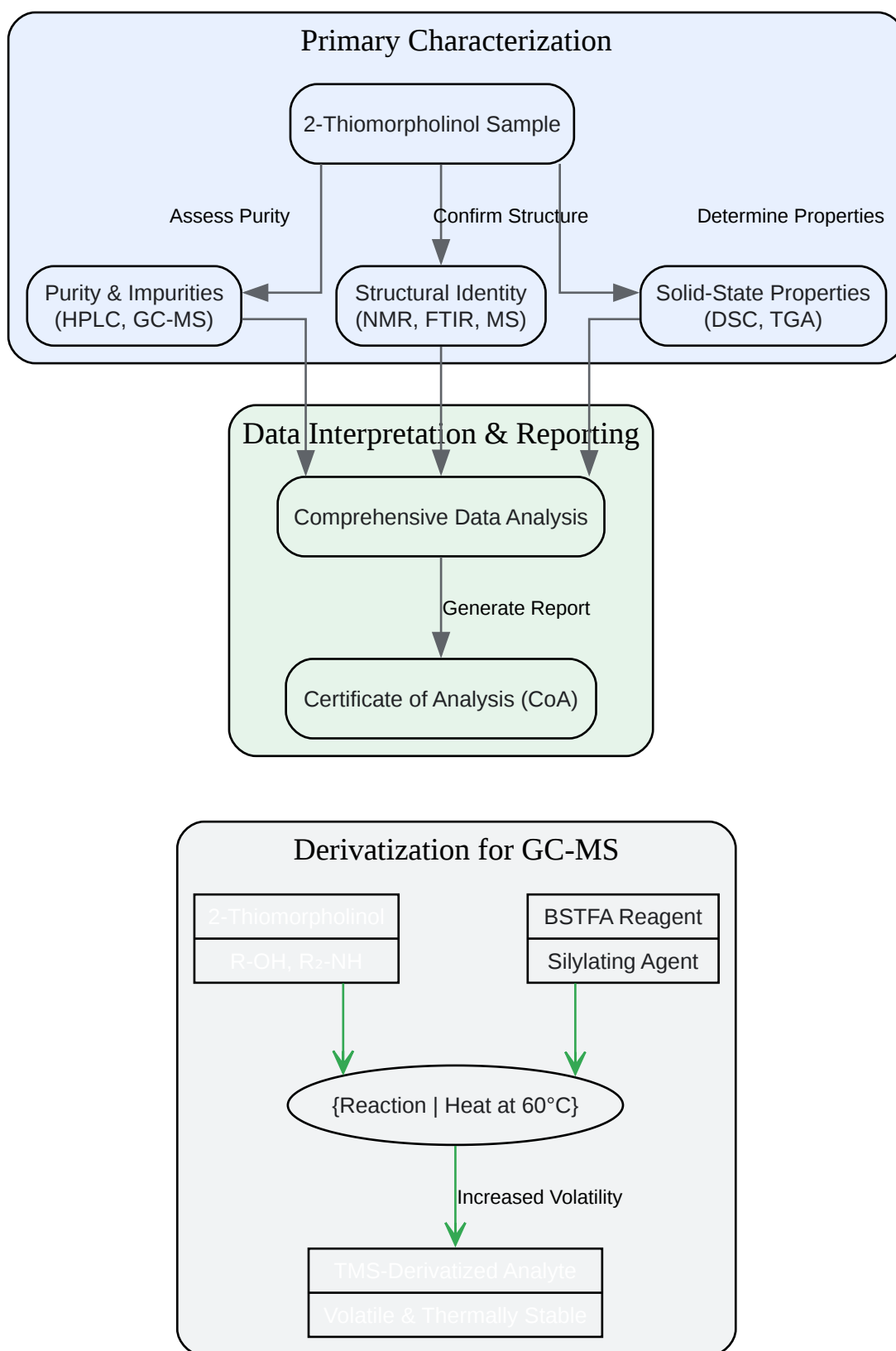
TGA measures the change in mass of a sample as a function of temperature. It is used to assess thermal stability and decomposition patterns.^{[16][17]}

Protocol: TGA Analysis

- Sample Preparation: Place 5-10 mg of **2-Thiomorpholinol** into a TGA pan.
- Acquisition: Heat the sample at a constant rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen) to a high temperature (e.g., 500 °C).
- Analysis: The temperature at which significant mass loss begins indicates the onset of decomposition.

Integrated Analytical Workflow

A logical and efficient workflow ensures comprehensive characterization. The following diagram illustrates the relationship between the different analytical techniques.



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Caption: Derivatization of **2-Thiomorpholinol** for GC-MS analysis.

References

- Pharmaffiliates. Thiomorpholin-2-ol. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 53672253, **2-Thiomorpholinol**. [\[Link\]](#)
- ResearchGate. Synthesis of thiomorpholin-3-ones. [\[Link\]](#)
- National Center for Biotechnology Information. Reactions of Piperazin-2-one, Morpholin-3-one, and Thiomorpholin-3-one with Triethyl Phosphite Prompted by Phosphoryl Chloride: Scope and Limitations. [\[Link\]](#)
- SIELC Technologies. Separation of Thiomorpholine, 4-methyl-, 1,1-dioxide on Newcrom R1 HPLC column. [\[Link\]](#)
- fdagrs. **2-THIOMORPHOLINOL**. [\[Link\]](#)
- ACS Publications. Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow. [\[Link\]](#)
- ChemRxiv. Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–ene/Cyclization Sequence in Continuous Flow. [\[Link\]](#)
- National Center for Biotechnology Information. Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow. [\[Link\]](#)
- ResearchGate. 1 H NMR spectrum of thiomorpholine derivative. [\[Link\]](#)
- Human Metabolome Database. 1H NMR Spectrum (1D, 700 MHz, D2O, predicted) (HMDB0031581). [\[Link\]](#)
- DEA Diversion Control Division. Gas Chromatography-Mass Spectroscopy (GC/MS) Analysis Considerations. [\[Link\]](#)

- National Center for Biotechnology Information. Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry. [\[Link\]](#)
- ResearchGate. The characterization of polymorphs by thermal analysis. [\[Link\]](#)
- ResearchGate. Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry. [\[Link\]](#)
- MDPI. Structural Characterization of 4-(4-Nitrophenyl)thiomorpholine, a Precursor in Medicinal Chemistry. [\[Link\]](#)
- Veeprho. S,R,R-Thiomorpholine Derivative Nitroso Impurity. [\[Link\]](#)
- MDPI. Application of Simultaneous and Coupled Thermal Analysis Techniques in Studies on the Melting Process, Course of Pyrolysis and Oxidative Decomposition of Fused Triazinylacetohydrazides. [\[Link\]](#)
- MDPI. Critical Review of Selected Analytical Platforms for GC-MS Metabolomics Profiling—Case Study: HS-SPME/GC-MS Analysis of Blackberry's Aroma. [\[Link\]](#)
- Acta Poloniae Pharmaceutica. HPLC METHOD FOR IDENTIFICATION AND QUANTIFICATION OF THREE ACTIVE SUBSTANCES IN A DERMATOLOGICAL PREPARATION ñ VIOSEPT OINTMENT. [\[Link\]](#)
- Scorpius BioManufacturing. Analytical Methods Development. [\[Link\]](#)
- CONICET Digital. Preformulation: The use of FTIR in compatibility studies. [\[Link\]](#)
- University of Nebraska-Lincoln. Introduction to NMR and Its Application in Metabolite Structure Determination. [\[Link\]](#)
- Elsevier. Development and validation of chromatographic methods (HPLC and GC) for the determination of the active components (benzocaine, tyrothricin). [\[Link\]](#)
- ResearchGate. The FT-IR spectrum of (a) morpholine and (b) morpholinium glycolate. [\[Link\]](#)

- DiVA portal. Method development for the determination of thiols using HPLC with fluorescence detection. [[Link](#)]
- SpectraBase. Thiomorpholine, N-(2-hydroxyethyl)- - Optional[¹³C NMR] - Chemical Shifts. [[Link](#)]
- SpectraBase. 2-Nitro-5-thiomorpholinophenol - Optional[FTIR] - Spectrum. [[Link](#)]
- ResearchGate. List of analytical techniques for polymorph characterization. [[Link](#)]
- National Center for Biotechnology Information. Polymorphic Characterization, Pharmacokinetics, and Anti-Inflammatory Activity of Ginsenoside Compound K Polymorphs. [[Link](#)]

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Sources

1. pharmaffiliates.com [pharmaffiliates.com]
2. 2-THIOMORPHOLINOL [drugfuture.com]
3. 2-Thiomorpholinol | C₄H₉NOS | CID 53672253 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. pdf.benchchem.com [pdf.benchchem.com]
5. USP Reference Standards [usp.org]
6. Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
7. pdf.benchchem.com [pdf.benchchem.com]
8. nist.gov [nist.gov]
9. bionmr.unl.edu [bionmr.unl.edu]
10. Reactions of Piperazin-2-one, Morpholin-3-one, and Thiomorpholin-3-one with Triethyl Phosphite Prompted by Phosphoryl Chloride: Scope and Limitations - PMC [pmc.ncbi.nlm.nih.gov]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. Structural Characterization of 4-\(4-Nitrophenyl\)thiomorpholine, a Precursor in Medicinal Chemistry \[mdpi.com\]](#)
- [13. ri.conicet.gov.ar \[ri.conicet.gov.ar\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Polymorphic Characterization, Pharmacokinetics, and Anti-Inflammatory Activity of Ginsenoside Compound K Polymorphs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
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